

A Technical Guide to 5-Bromo-2-phenylpyrimidine: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 5-Bromo-2-phenylpyrimidine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Bromo-2-phenylpyrimidine**, a key building block in medicinal chemistry and materials science. This document details its fundamental chemical properties, provides an illustrative synthetic protocol, and visualizes its role in chemical synthesis.

Core Chemical Properties

5-Bromo-2-phenylpyrimidine is a substituted pyrimidine derivative with significant applications in the synthesis of complex organic molecules. Its chemical characteristics are summarized below.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₇ BrN ₂	[1][2]
Molecular Weight	235.08 g/mol	[1]
CAS Number	38696-20-7	[1][2]
Appearance	White Solid	[2]
Melting Point	83-84 °C	[2]
Boiling Point	232 °C at 760 mmHg	[1][2]
Purity	Typically ≥95%	[1]

Synthetic Protocol: Suzuki Coupling for 5-Bromo-2-phenylpyrimidine

The synthesis of **5-Bromo-2-phenylpyrimidine** can be achieved via a Suzuki coupling reaction. This palladium-catalyzed cross-coupling reaction is a cornerstone of modern organic synthesis.[2]

Materials:

- 5-bromo-2-iodopyrimidine
- Phenylboronic acid
- Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄]
- 2M Sodium Carbonate (Na₂CO₃) aqueous solution
- Toluene

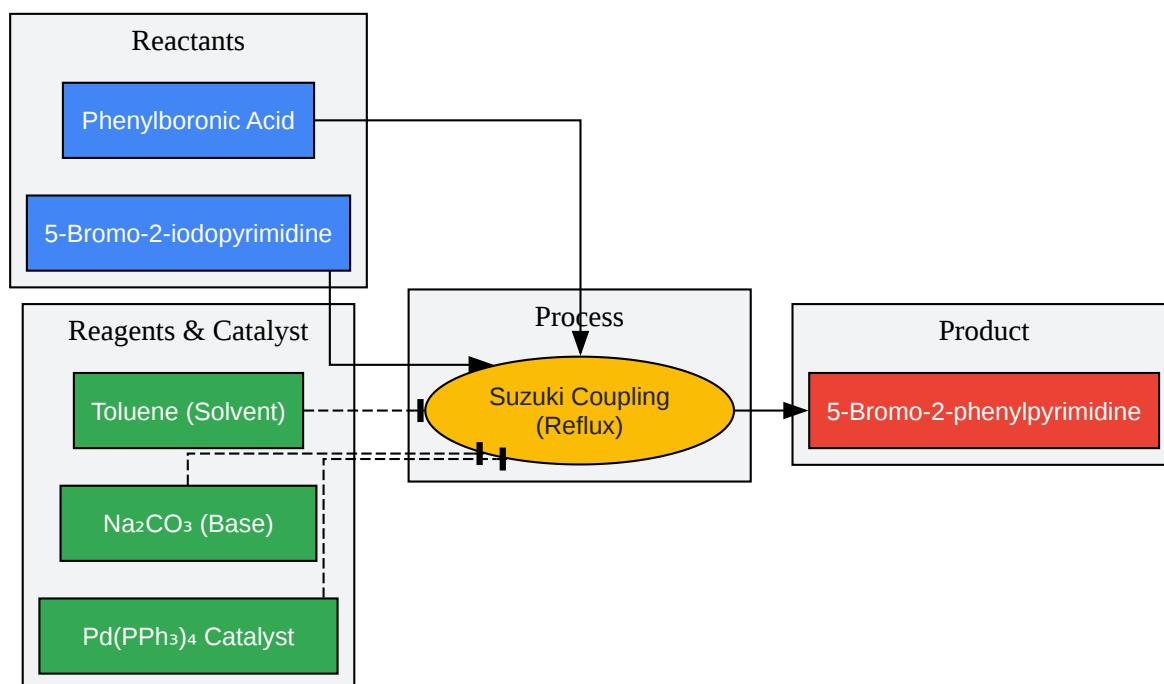
Procedure:

- In a three-necked flask equipped with a reflux condenser, combine 5-bromo-2-iodopyrimidine (1.0 equivalent), phenylboronic acid (1.0 equivalent), and tetrakis(triphenylphosphine)palladium(0) (0.01 equivalents) in toluene.

- Add a 2M aqueous solution of sodium carbonate (2.0 equivalents).
- Degas the reaction mixture and replace the atmosphere with an inert gas, such as nitrogen.
- Heat the mixture to reflux (approximately 115 °C).
- Monitor the reaction progress using an appropriate technique (e.g., TLC or LC-MS). The reaction may require several hours to reach completion.
- Upon completion, the reaction mixture is cooled to room temperature.
- The product, **5-Bromo-2-phenylpyrimidine**, can then be isolated and purified using standard techniques such as extraction and column chromatography.

Visualizing the Synthetic Pathway

The following diagram illustrates the key steps and components in the synthesis of **5-Bromo-2-phenylpyrimidine** via the Suzuki coupling reaction.



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References

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- 2. echemi.com [echemi.com]
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